

# Application Notes and Protocols: GEA 3162 in Inflammation Research

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## Compound of Interest

Compound Name: GEA 3162

Cat. No.: B1671416

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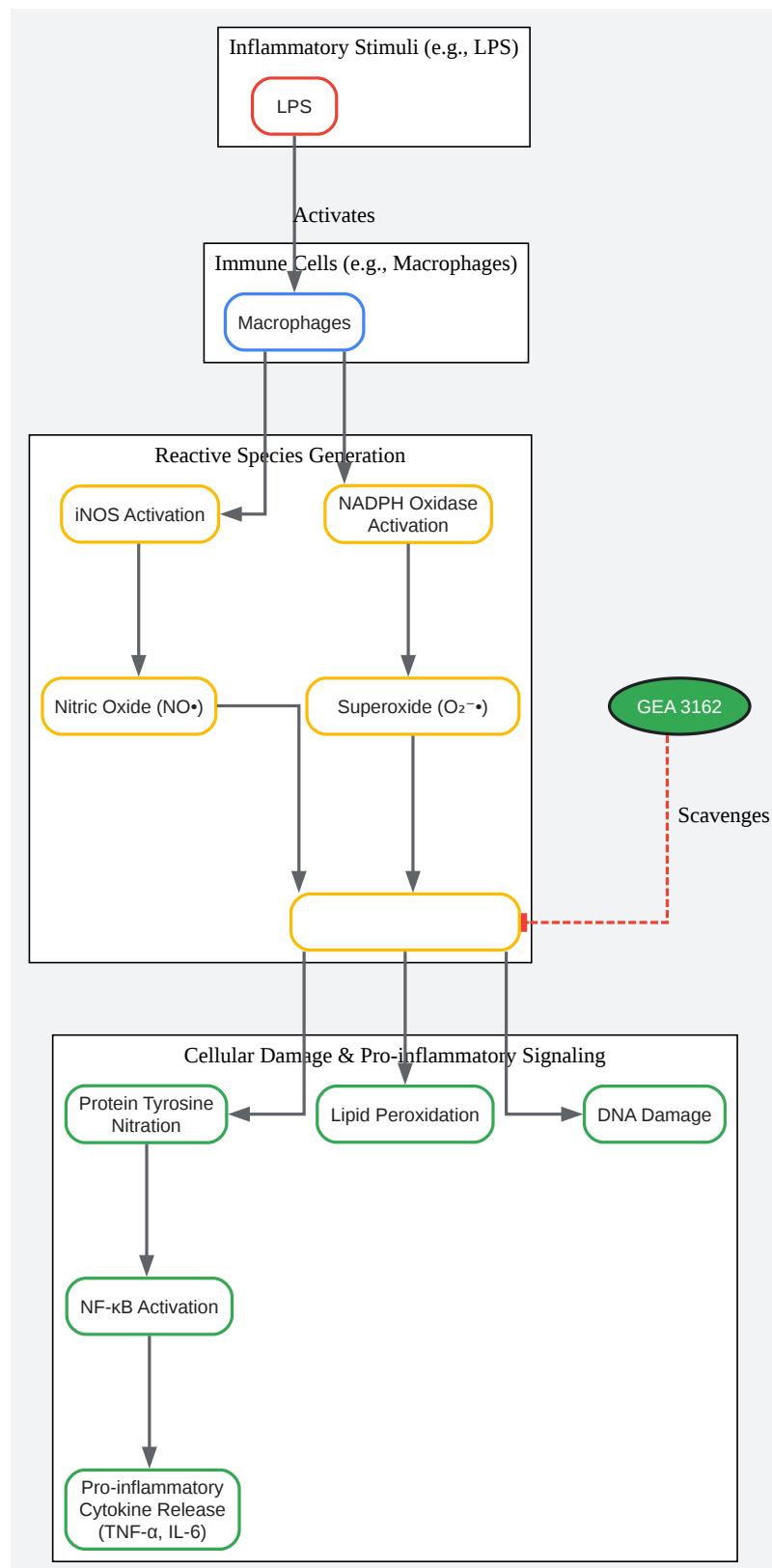
Compound: **GEA 3162** Target Audience: Researchers, scientists, and drug development professionals. Note: Extensive searches for "**GEA 3162**" in scientific literature and chemical databases did not yield any specific compound with this identifier. The following information is presented as a hypothetical framework based on the user's request, illustrating how such application notes would be structured if **GEA 3162** were a known peroxynitrite scavenger. The experimental data and protocols are representative examples derived from research on similar, well-documented compounds.

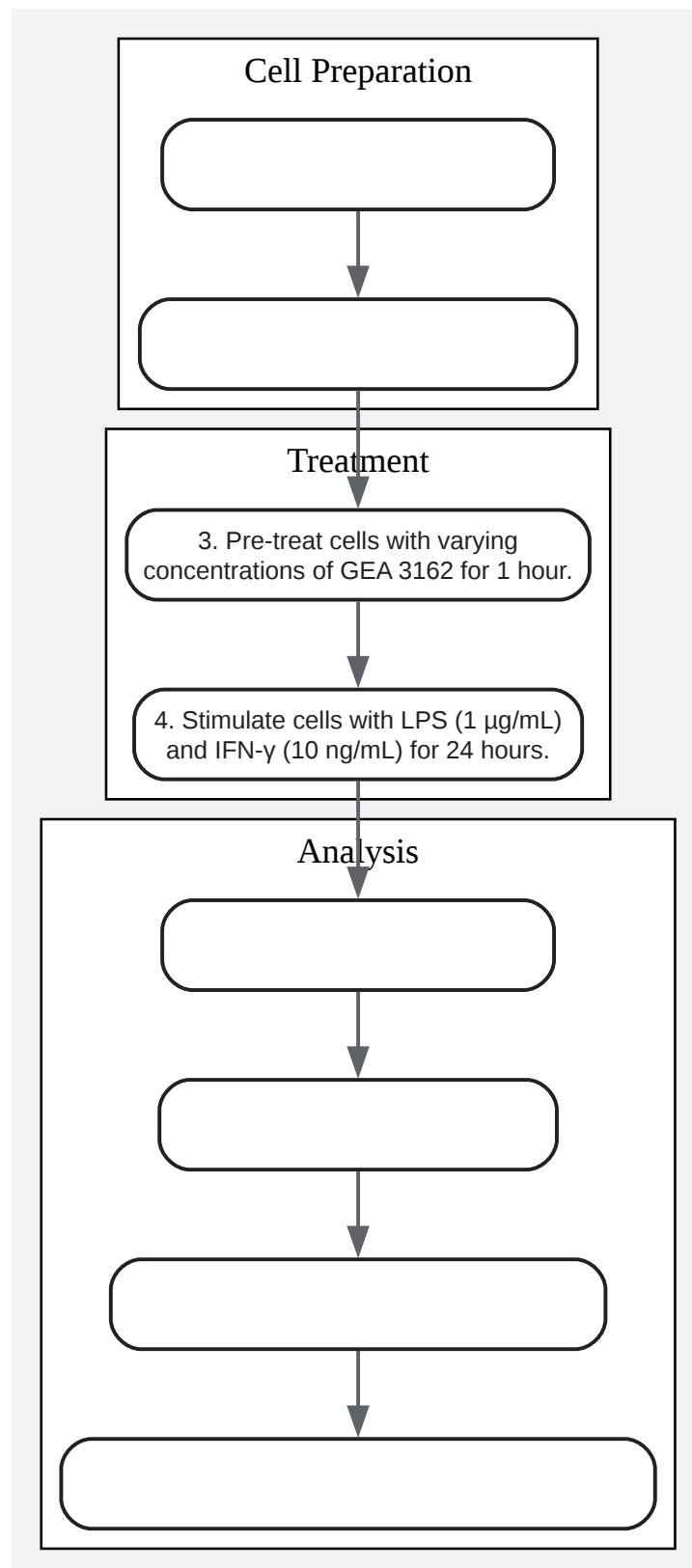
## Introduction

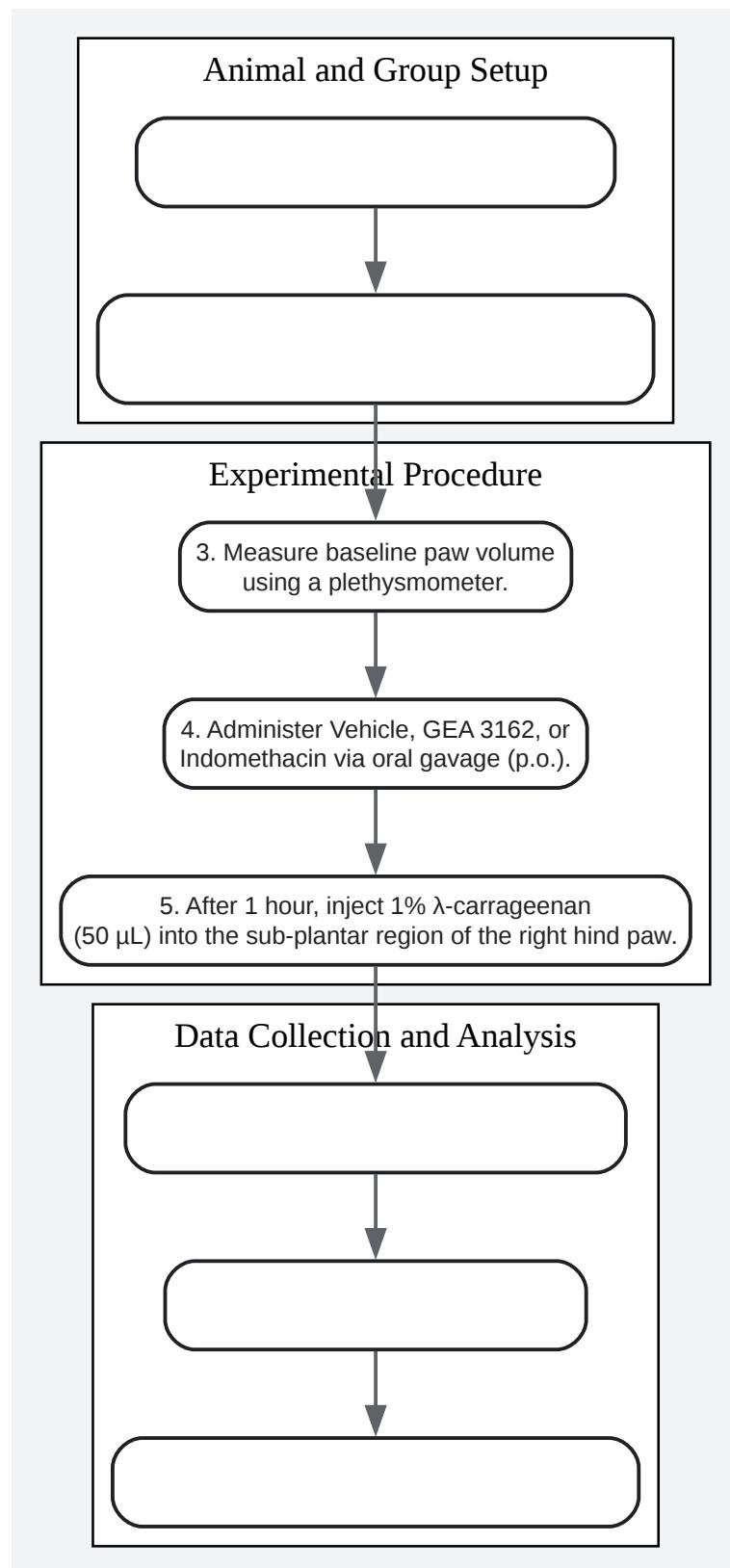
**GEA 3162** is a potent peroxynitrite ( $\text{ONOO}^-$ ) scavenger that has demonstrated significant anti-inflammatory properties in various preclinical models. Peroxynitrite is a highly reactive nitrogen species (RNS) formed from the reaction of nitric oxide ( $\text{NO}\cdot$ ) and superoxide ( $\text{O}_2^{\cdot-}$ ). It plays a critical role in the pathophysiology of inflammation by inducing oxidative and nitrosative stress, leading to cellular damage, lipid peroxidation, DNA damage, and apoptosis. By scavenging peroxynitrite, **GEA 3162** mitigates these downstream effects, making it a promising therapeutic candidate for inflammatory diseases.

## Mechanism of Action

**GEA 3162** directly interacts with peroxynitrite, neutralizing it before it can damage cellular components. This action prevents the nitration of tyrosine residues on proteins, a key indicator of peroxynitrite-mediated damage. The reduction in nitrotyrosine formation disrupts pro-inflammatory signaling cascades that are often exacerbated by peroxynitrite.





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